

Application Notes and Protocols: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Alanyl-L-Glutamine*

Cat. No.: B1664493

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Alanyl-L-Glutamine is a dipeptide composed of L-alanine and L-glutamine.[1] It is a highly soluble and stable source of L-glutamine, an essential amino acid crucial for the growth and proliferation of mammalian cells in culture.[2][3] Unlike L-glutamine, which readily degrades in liquid media to form ammonia, a cytotoxic byproduct, **L-Alanyl-L-Glutamine** is stable in aqueous solutions and can withstand heat sterilization.[1][2] This stability makes it an ideal supplement for cell culture media, ensuring a consistent and non-toxic supply of L-glutamine to the cells.[4] This document provides a detailed protocol for the preparation of a 200mM **L-Alanyl-L-Glutamine** stock solution.

Quantitative Data Summary

A summary of the key quantitative data for **L-Alanyl-L-Glutamine** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₅ N ₃ O ₄	[2][5][6]
Molecular Weight	217.22 g/mol	[5][6][7][8][9]
Appearance	White to off-white crystalline powder	[2]
Solubility in Water	Highly soluble	[1][2][3][5]
Stock Solution Concentration	200 mM	
Storage of Powder	Room temperature	[10]
Storage of Stock Solution	2-8°C or ≤-15°C	[11][12]

Experimental Protocol: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution

This protocol outlines the steps to prepare a 100 mL of 200mM **L-Alanyl-L-Glutamine** stock solution. Adjust the quantities proportionally for different volumes.

Materials:

- **L-Alanyl-L-Glutamine** powder (CAS Number: 39537-23-0)
- Cell culture-grade water (e.g., Water for Injection - WFI)
- Sterile 100 mL volumetric flask or graduated cylinder
- Sterile 100 mL storage bottle
- Analytical balance
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar (optional)

- Sterile 0.22 µm filter and syringe for sterilization

Procedure:

- Calculation: To prepare 100 mL (0.1 L) of a 200 mM (0.2 mol/L) solution, the required mass of **L-Alanyl-L-Glutamine** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.2 \text{ mol/L} \times 0.1 \text{ L} \times 217.22 \text{ g/mol} = 4.3444 \text{ g}$
- Weighing: Accurately weigh 4.344 g of **L-Alanyl-L-Glutamine** powder using an analytical balance.
- Dissolving:
 - Add approximately 80 mL of cell culture-grade water to a sterile beaker or flask.
 - Gradually add the weighed **L-Alanyl-L-Glutamine** powder to the water while stirring. A magnetic stirrer can be used to facilitate dissolution.
 - Continue stirring until the powder is completely dissolved. **L-Alanyl-L-Glutamine** is highly soluble in water.^{[1][2][3][5]}
- Volume Adjustment:
 - Once fully dissolved, transfer the solution to a 100 mL volumetric flask.
 - Rinse the original beaker or flask with a small amount of cell culture-grade water and add the rinsing to the volumetric flask to ensure all the solute is transferred.
 - Carefully add cell culture-grade water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Sterilization:
 - Sterilize the 200mM **L-Alanyl-L-Glutamine** solution by passing it through a sterile 0.22 µm syringe filter into a sterile storage bottle. This is a critical step to prevent microbial

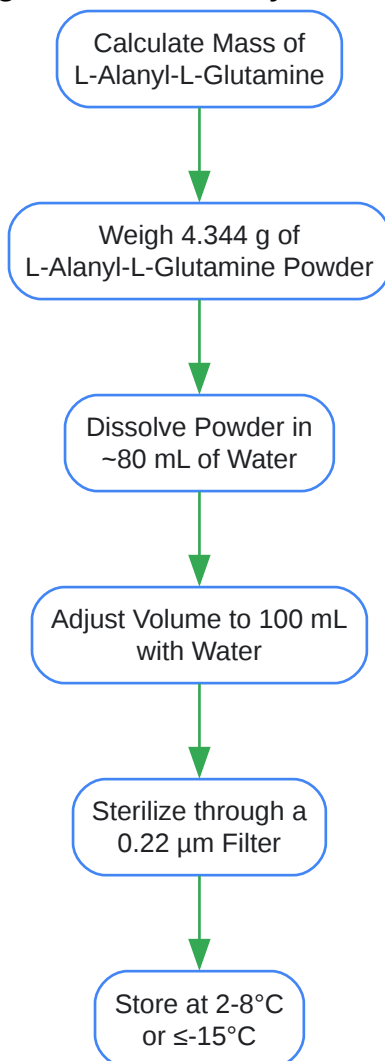
contamination of cell cultures.

- Storage:
 - Label the sterile storage bottle with the name of the solution (200mM **L-Alanyl-L-Glutamine**), the date of preparation, and your initials.
 - Store the stock solution at 2-8°C for short-term use or at $\leq -15^{\circ}\text{C}$ for long-term storage.[\[11\]](#)
[\[12\]](#) Commercially available 200mM **L-Alanyl-L-Glutamine** solutions can be stored for up to 36 months at 2-8°C.[\[11\]](#)

Visualizations

Experimental Workflow for Preparing 200mM **L-Alanyl-L-Glutamine** Stock Solution

Workflow for Preparing 200mM L-Alanyl-L-Glutamine Stock Solution

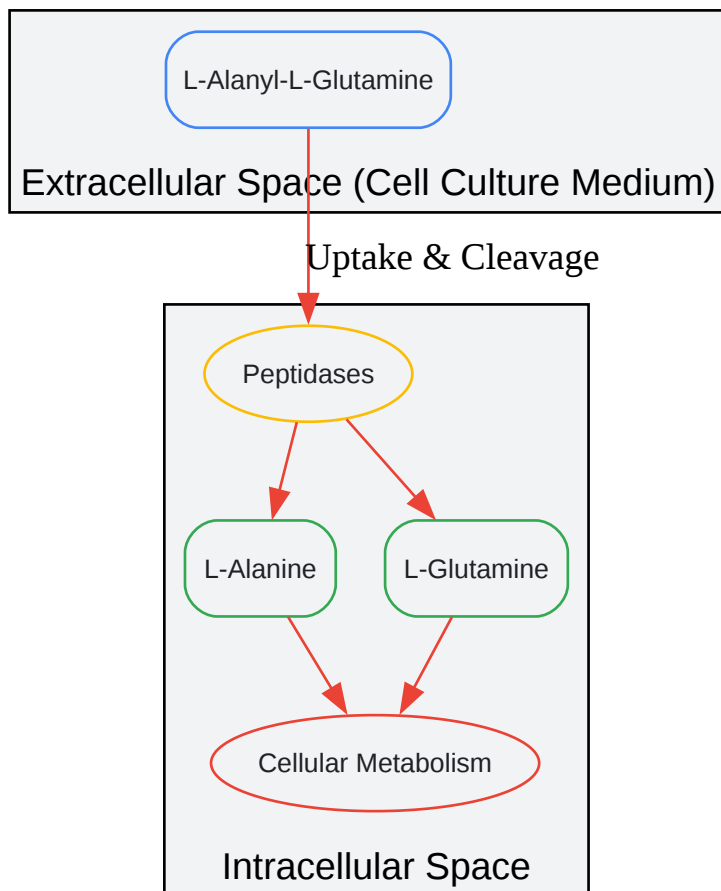


[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps for preparing a sterile 200mM **L-Alanyl-L-Glutamine** stock solution.

Signaling and Usage Pathway in Cell Culture

Cellular Uptake and Utilization of L-Alanyl-L-Glutamine



[Click to download full resolution via product page](#)

Caption: Diagram showing the cellular uptake and enzymatic cleavage of **L-Alanyl-L-Glutamine** into L-Alanine and L-Glutamine for use in cellular metabolism.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alanyl-glutamine - Wikipedia [en.wikipedia.org]
- 2. nbino.com [nbino.com]

- 3. L-Alanyl-L-Glutamine | 39537-23-0 [chemicalbook.com]
- 4. shop.sartorius.com [shop.sartorius.com]
- 5. L-Alanyl-L-Glutamine | C8H15N3O4 | CID 123935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. biocompare.com [biocompare.com]
- 7. L-Alanyl-L-glutamine - Ala-Gln, Alanyl-glutamine [sigmaaldrich.com]
- 8. L-Alanyl-L-glutamine | CAS 39537-23-0 | LGC Standards [lgcstandards.com]
- 9. L-Alanyl-L-glutamine, United States Pharmacopeia (USP) Reference Standard | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. 200 mM L-Alanyl-L-Glutamine Solution, 100 × - Elabscience® [elabscience.com]
- 12. Stable Glutamine (L-Alanyl-L-Glutamine Solution), 200 mM [capricorn-scientific.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664493#preparing-200mm-l-alanyl-l-glutamine-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com